

APETx2 TFA: A Technical Guide to its Effects on Sensory Neurons

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Compound of Interest

Compound Name: APETx2 TFA

Cat. No.: B15588484

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Introduction

APETx2 (Anemone Peptide Toxin 2) is a 42-amino acid peptide isolated from the sea anemone *Anthopleura elegantissima*.^{[1][2][3]} As a potent and selective inhibitor of Acid-Sensing Ion Channel 3 (ASIC3), APETx2 has emerged as a critical pharmacological tool for investigating the role of ASICs in sensory neuron function and pain signaling.^{[2][3]} This technical guide provides a comprehensive overview of APETx2 Trifluoroacetate (TFA), including its mechanism of action, quantitative effects on various ion channels, and detailed experimental protocols for its study.

Chemical and Physical Properties

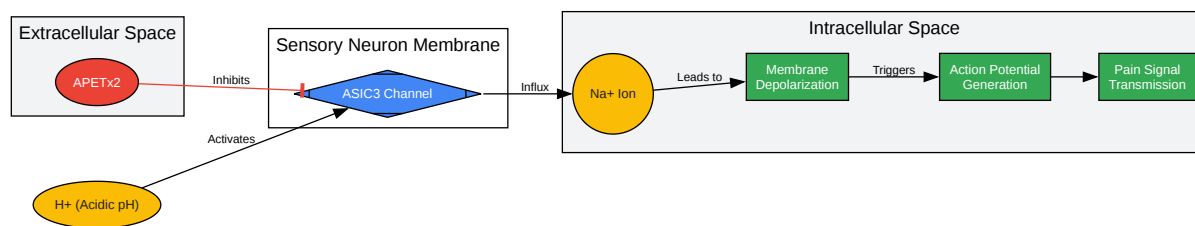
APETx2 is a basic peptide with a pI of 9.59, characterized by three disulfide bridges that confer a stable tertiary structure.^[4] The full amino acid sequence has been determined, and its monoisotopic mass is approximately 4557.96 Da.^{[1][4]}

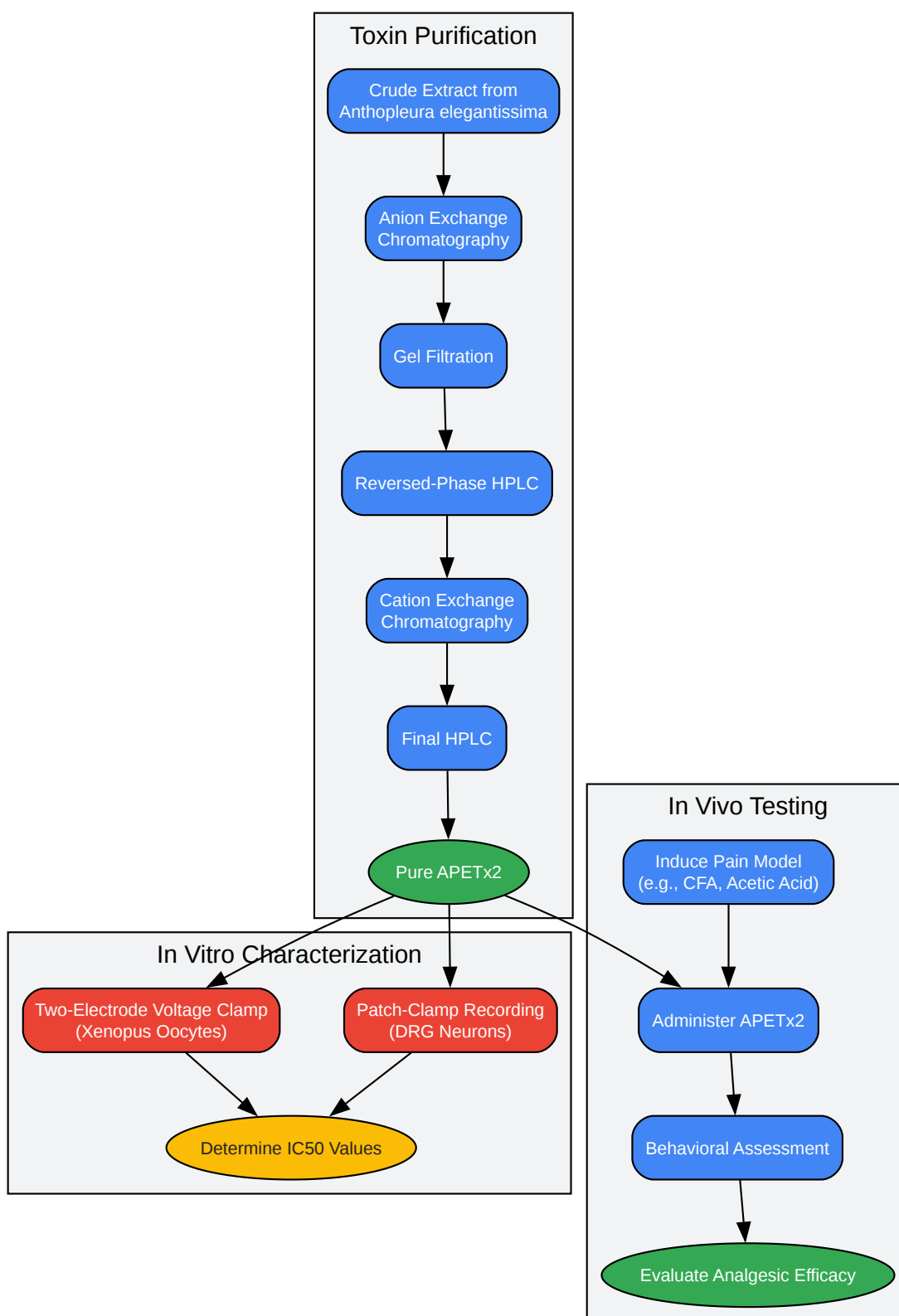
Property	Value	Reference
Amino Acid Sequence	H-Gly-Thr-Ala-Cys4-Ser-Cys6-Gly-Asn-Ser-Lys-Gly-Ile-Tyr-Trp-Phe-Tyr-Arg-Pro-Ser-Cys20-Pro-Thr-Asp-Arg-Gly-Tyr-Thr-Gly-Ser-Cys30-Arg-Tyr-Phe-Leu-Gly-Thr-Cys37-Cys38-Thr-Pro-Ala-Asp-OH	[5]
Disulfide Bridges	Cys4-Cys37, Cys6-Cys30, Cys20-Cys38	[1][5]
Molecular Weight	~4561.06 Da	[5]
Isoelectric Point (pI)	9.59	[4]

Mechanism of Action on Sensory Neurons

APETx2 exerts its primary effect by directly inhibiting ASIC3 channels, which are predominantly expressed in sensory neurons and are key mediators of acid-induced pain.[2][6] The toxin acts on the external side of the channel, blocking the peak transient current without altering the channel's unitary conductance or affecting the sustained plateau current.[1][2][7] While highly selective for ASIC3, APETx2 also shows activity against other ASIC subtypes and certain voltage-gated sodium channels (Nav), particularly at higher concentrations.[5][8]

Signaling Pathway of APETx2 Inhibition of ASIC3





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